

Personal protective equipment for handling 2-[2-(2-Chloroethoxy)ethoxy]ethanol

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Compound of Interest

Compound Name: 2-[2-(2-Chloroethoxy)ethoxy]ethanol

Cat. No.: B139825

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Essential Safety and Handling Guide for 2-[2-(2-Chloroethoxy)ethoxy]ethanol

This guide provides crucial safety and logistical information for the proper handling and disposal of **2-[2-(2-Chloroethoxy)ethoxy]ethanol** (CAS No. 5197-62-6). Adherence to these procedures is vital for ensuring the safety of laboratory personnel and minimizing environmental impact.

Chemical Safety Profile:

2-[2-(2-Chloroethoxy)ethoxy]ethanol is classified as a hazardous substance that can cause skin, eye, and respiratory irritation.^{[1][2][3]} It is also a combustible liquid.^[4] Long-term or repeated exposure may lead to cumulative health effects. Therefore, strict adherence to safety protocols is mandatory.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **2-[2-(2-Chloroethoxy)ethoxy]ethanol**.

Property	Value
Molecular Formula	C6H13ClO3
Molecular Weight	168.62 g/mol
Appearance	Clear, colorless liquid
Boiling Point	117 - 120 °C at 7 hPa
Flash Point	107 °C (224.6 °F) - closed cup
Density	1.16 g/cm ³ at 25 °C

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-[2-(2-Chloroethoxy)ethoxy]ethanol** to prevent personal exposure.[\[1\]](#)[\[5\]](#)

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.
[\[1\]](#)[\[5\]](#) Standard safety glasses are not sufficient.
- Skin Protection:
 - Gloves: Chemical-resistant gloves, such as nitrile or PVC, are required.[\[6\]](#)[\[5\]](#) Always inspect gloves for integrity before use and avoid all skin contact when removing them.[\[6\]](#)
 - Protective Clothing: A lab coat, apron, or other impervious clothing must be worn to prevent skin contact.[\[1\]](#)[\[5\]](#)
- Respiratory Protection: Handle this chemical in a well-ventilated area, preferably under a chemical fume hood, to minimize vapor inhalation.[\[5\]](#) If exposure limits are exceeded or irritation is experienced, a full-face respirator with an appropriate filter should be used.[\[1\]](#)

Experimental Protocol: Safe Handling and Disposal

This section outlines the step-by-step procedures for the safe handling and disposal of **2-[2-(2-Chloroethoxy)ethoxy]ethanol**.

1. Preparation and Handling:

- Before handling, ensure that an eyewash station and safety shower are readily accessible.[7]
- Work in a well-ventilated area, such as a chemical fume hood.[5]
- Avoid all personal contact with the chemical, including inhalation of vapors.[6]
- Keep the container tightly closed when not in use.[1]
- Store in a cool, dry, and well-ventilated area away from incompatible materials like strong oxidizing agents and strong bases.
- Do not allow clothing that is wet with the material to remain in contact with the skin.[6]

2. In Case of a Spill:

- For minor spills, remove all ignition sources and clean up the spill immediately using an inert absorbent material.[6]
- For major spills, evacuate the area and alert emergency responders.[6]

3. First Aid Measures:

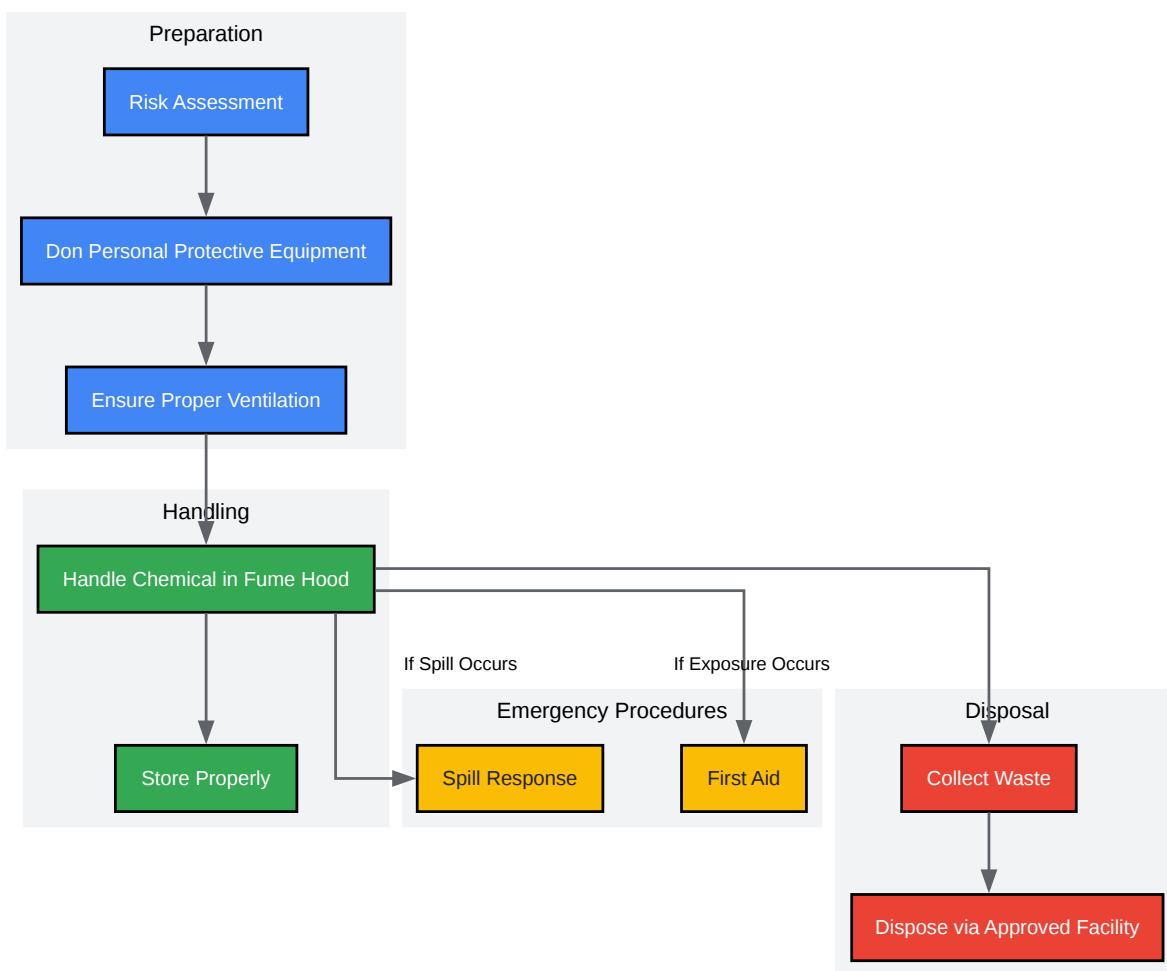
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Seek medical attention.[7]
- Skin Contact: If skin contact occurs, immediately wash the affected area with soap and plenty of water.[5] Remove any contaminated clothing.[5]
- Inhalation: If inhaled, move the individual to fresh air.[5] If breathing becomes difficult, administer oxygen and seek medical advice.[1][5]
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.[5]

4. Disposal Plan:

- Dispose of the chemical and its container in accordance with all applicable local, state, and federal regulations.[1]
- Do not dispose of the chemical down the drain.[6]
- Waste material should be handled as hazardous waste and disposed of at an approved waste disposal facility.
- If possible, consider recycling or reclamation for uncontaminated or unused material.[6]

Workflow for Safe Handling

The following diagram illustrates the logical workflow for safely handling **2-[2-(2-Chloroethoxy)ethoxy]ethanol**, from initial preparation to final disposal.



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Caption: Workflow for handling **2-[2-(2-Chloroethoxy)ethoxy]ethanol**.

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